

spectrophotometric determination of metal ions using 5-Hydroxytoluene-2,4-disulphonic acid diammonium

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Compound of Interest

Compound Name: 5-Hydroxytoluene-2,4-disulphonic acid diammonium

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Application Notes and Protocols for the Spectrophotometric Determination of Metal Ions

Disclaimer: Extensive literature searches did not yield a specific established method for the spectrophotometric determination of metal ions using **5-Hydroxytoluene-2,4-disulphonic acid diammonium**. The following application notes and protocols are based on the well-documented use of a structurally similar compound, 1,2-dihydroxybenzene-3,5-disulfonic acid (Tiron), for the determination of Iron(III). This information is provided as a representative example of how a substituted phenolic disulphonic acid can be used in the colorimetric analysis of metal ions. Researchers should validate and optimize any method for their specific analyte and matrix.

Application Notes

Introduction

Spectrophotometry is a widely used analytical technique for the quantitative determination of a variety of analytes, including metal ions. The method is based on the principle that chemical species absorb light at specific wavelengths. For metal ions that do not absorb light in the visible region, a complexing agent is often employed to form a colored complex. The intensity of the color, which is directly proportional to the concentration of the metal ion, can then be

measured using a spectrophotometer. This approach offers a simple, rapid, and cost-effective means of analysis, making it suitable for a wide range of applications in environmental monitoring, clinical diagnostics, pharmaceutical analysis, and quality control.

Principle of the Method: Determination of Iron(III) using Tiron

1,2-dihydroxybenzene-3,5-disulfonic acid (Tiron) is a chelating agent that forms stable, colored complexes with several metal ions. In the presence of Iron(III) ions in a slightly acidic aqueous solution, Tiron forms an intense blue-colored chelate.^[1]^[2] The reaction is rapid, and the resulting complex exhibits a strong absorbance at a specific wavelength, which can be measured to determine the concentration of iron. The stoichiometric composition of the Fe(III)-Tiron chelate is typically 2:3 (Fe(III):Tiron).^[2]

The determination is based on Beer-Lambert's Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. By preparing a series of standard solutions with known Iron(III) concentrations and measuring their absorbance, a calibration curve can be constructed. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.

Applications

This spectrophotometric method is versatile and can be adapted for the determination of iron in a variety of sample matrices, including:

- Environmental Samples: Analysis of iron content in potable and polluted water.^[2]
- Biological Samples: Determination of iron in human blood and urine.^[2]
- Food and Pharmaceutical Samples: Quantifying iron in food products and pharmaceutical preparations.^[2]
- Industrial Materials: Measuring iron content in alloys and steels.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of Iron(III) using Tiron.

Parameter	Value	Reference
Metal Ion	Iron(III) (Fe^{3+})	[1][2]
Complexing Agent	1,2-dihydroxybenzene-3,5-disulfonic acid (Tiron)	[1][2]
Wavelength of Max. Absorbance (λ_{max})	665 nm	[2]
Optimal pH	Slightly acidic (e.g., 2×10^{-6} - 2×10^{-5} M H_2SO_4)	[2]
Molar Absorptivity (ϵ)	$6.0 \times 10^5 \text{ L} \cdot \text{mol}^{-1} \cdot \text{cm}^{-1}$	[2]
Linear Calibration Range	0.02 - 70.00 mg/L	[2]
Stoichiometry (Fe^{3+} :Tiron)	2:3	[2]
Color of Complex	Blue	[1]
Reaction Time	Instantaneous	[2]
Stability of Complex	Stable for over 24 hours	[2]

Experimental Protocol: Determination of Iron(III) using Tiron

This protocol outlines the steps for the spectrophotometric determination of Iron(III) in an aqueous sample.

Reagent and Standard Preparation

- Standard Iron(III) Stock Solution (1000 mg/L):
 - Accurately weigh 2.422 g of ammonium iron(III) sulfate dodecahydrate ($\text{NH}_4\text{Fe}(\text{SO}_4)_2 \cdot 12\text{H}_2\text{O}$).

- Dissolve in a small volume of deionized water in a 500 mL volumetric flask.
- Add 2 mL of concentrated sulfuric acid (H_2SO_4) to prevent hydrolysis.
- Dilute to the mark with deionized water and mix thoroughly.
- Working Standard Iron(III) Solution (10 mg/L):
 - Pipette 5.0 mL of the 1000 mg/L stock solution into a 500 mL volumetric flask.
 - Dilute to the mark with deionized water and mix thoroughly.
- Tiron Reagent Solution (e.g., 3×10^{-3} mol/L):
 - Accurately weigh the appropriate amount of 1,2-dihydroxybenzene-3,5-disulfonic acid, disodium salt.
 - Dissolve in deionized water and dilute to the desired volume in a volumetric flask.
- Sulfuric Acid Solution (e.g., 1×10^{-4} mol/L):
 - Carefully add the required volume of concentrated H_2SO_4 to deionized water to prepare the desired concentration.

Construction of the Calibration Curve

- Label a series of 50 mL volumetric flasks as 0, 1, 2, 3, 4, and 5.
- Into these flasks, pipette 0, 2.5, 5.0, 7.5, 10.0, and 12.5 mL of the 10 mg/L working standard Iron(III) solution, respectively. This will create standards with concentrations of 0, 0.5, 1.0, 1.5, 2.0, and 2.5 mg/L.
- To each flask, add 2.0 mL of the Tiron reagent solution.
- Add 1.0 mL of the dilute sulfuric acid solution to each flask.
- Dilute each solution to the 50 mL mark with deionized water and mix well.
- Allow the solutions to stand for 10 minutes for the color to stabilize.

- Set the spectrophotometer to a wavelength of 665 nm.
- Use the '0' standard (the blank) to zero the spectrophotometer.
- Measure the absorbance of each of the remaining standard solutions.
- Plot a graph of absorbance versus concentration (mg/L). This is the calibration curve.

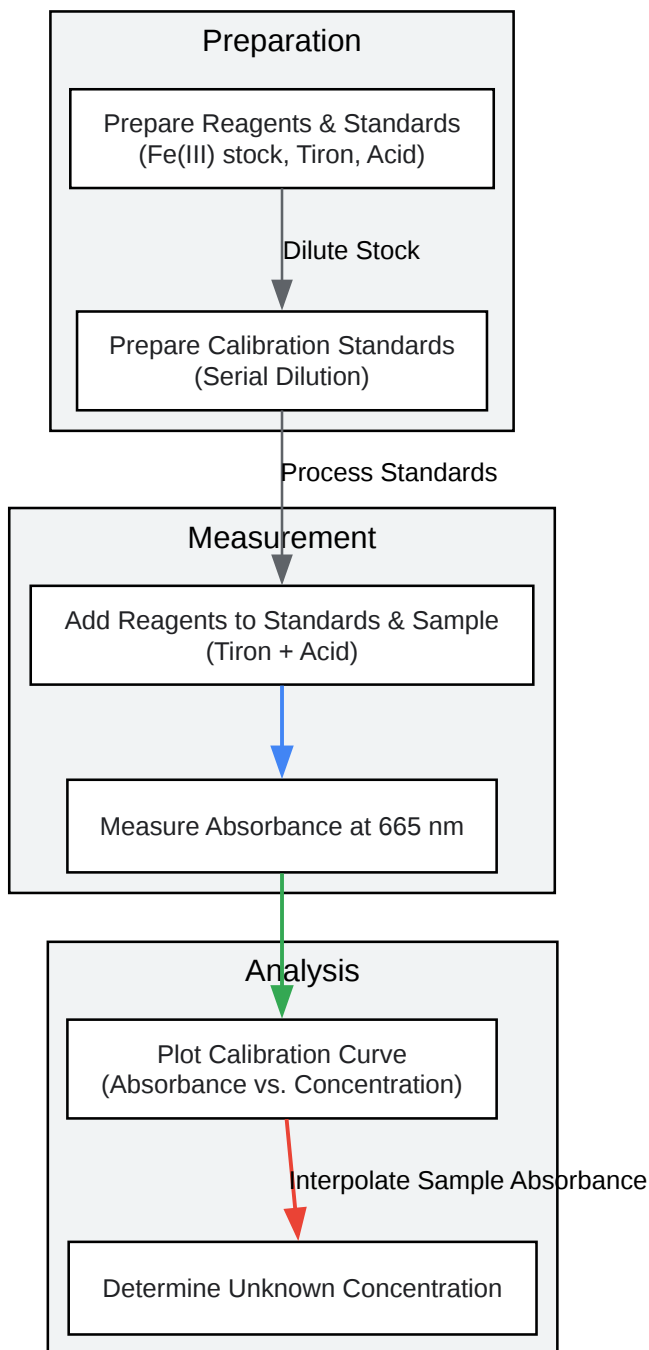
Analysis of an Unknown Sample

- Pipette a known volume of the unknown sample into a 50 mL volumetric flask. The volume should be chosen so that the final absorbance falls within the range of the calibration curve. If necessary, perform a preliminary dilution of the sample.
- Add 2.0 mL of the Tiron reagent solution to the flask.
- Add 1.0 mL of the dilute sulfuric acid solution.
- Dilute to the 50 mL mark with deionized water and mix well.
- Allow the solution to stand for 10 minutes.
- Measure the absorbance of the prepared sample solution at 665 nm against the blank.
- Using the calibration curve, determine the concentration of Iron(III) in the prepared sample solution.
- Calculate the concentration of Iron(III) in the original unknown sample, accounting for any dilutions made.

Visualizations

Experimental Workflow Diagram

Workflow for Spectrophotometric Determination of Fe(III) using Tiron

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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